

Performance of Antiblaze 100 Against Industry Fire Safety Standards: A Comparative Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the fire safety performance of flame retardants, with a focus on where a product like **Antiblaze 100** would be evaluated against established industry standards. Due to the lack of publicly available fire safety performance data for a specific product named "**Antiblaze 100**," this document will use data from well-characterized alternative flame retardants to illustrate the evaluation process. The data presented for these alternatives are sourced from scientific literature and technical data sheets.

While "**Antiblaze 100**" is referenced as a synonym for Antiblaze V6, a chlorinated organophosphate flame retardant, specific performance metrics under key industry fire safety standards such as UL 94, Limiting Oxygen Index (LOI), and Cone Calorimetry are not readily available in the public domain. Therefore, this guide will focus on the performance of common halogen-free alternatives to provide a framework for comparison.

Comparative Performance Data of Flame Retardants

The following table summarizes the fire safety performance of two common halogen-free flame retardants, a DOPO-based phosphaphenanthrene derivative and Melamine Polyphosphate (MPP), in various polymer matrices. This data illustrates the types of metrics used to evaluate and compare the efficacy of such additives.



Flame Retardant	Polymer Matrix	Test Standard	Result
DOPO-based Flame Retardant	Epoxy Resin	UL 94	V-0 (at 2.7 wt% phosphorus)[1]
Epoxy Resin	Limiting Oxygen Index (LOI)	32.2% (at 2.7 wt% phosphorus)[1]	
Polybutylene Terephthalate (PBT)	UL 94	V-0 (at 14 wt% loading)[2]	
Polybutylene Terephthalate (PBT)	Limiting Oxygen Index (LOI)	26.4% (at 14 wt% loading)[2]	
Melamine Polyphosphate (MPP)	Polyamide 66 (PA66)	UL 94	V-0 (at 18% loading with synergist)[3]
Thermoplastic/Thermo	UL 94	V-0 (at 25-30% loading)[4]	

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment and comparison of flame retardant performance. Below are the standard protocols for the key experiments cited.

UL 94: Standard for Safety of Flammability of Plastic Materials for Parts in Devices and Appliances

This standard is a widely recognized test for the flammability of plastic materials.[5] The vertical burn test (V-0, V-1, V-2) is commonly used to assess the self-extinguishing properties of a material.

- Specimen Preparation: A rectangular bar of a specified dimension is molded from the polymer containing the flame retardant.
- Test Procedure:
 - The specimen is mounted vertically.



- A calibrated flame is applied to the bottom of the specimen for 10 seconds and then removed.
- The afterflame time (t1) is recorded.
- Immediately after the flame extinguishes, the flame is reapplied for another 10 seconds and then removed.
- The afterflame time (t2) and afterglow time (t3) are recorded.
- Classification Criteria (for a set of 5 specimens):
 - V-0: No specimen burns with flaming for more than 10 seconds after either flame application. The total flaming combustion time for any set of 5 specimens does not exceed 50 seconds. No specimens burn up to the holding clamp. No specimens drip flaming particles that ignite a cotton patch placed below.
 - V-1: No specimen burns with flaming for more than 30 seconds after either flame application. The total flaming combustion time for any set of 5 specimens does not exceed 250 seconds. No specimens burn up to the holding clamp. No specimens drip flaming particles that ignite a cotton patch placed below.
 - V-2: No specimen burns with flaming for more than 30 seconds after either flame application. The total flaming combustion time for any set of 5 specimens does not exceed 250 seconds. No specimens burn up to the holding clamp. Specimens may drip flaming particles that ignite a cotton patch placed below.

Limiting Oxygen Index (LOI)

The LOI test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.

- Specimen Preparation: A small, vertically oriented specimen of the material is prepared.
- Test Procedure:
 - The specimen is placed in a vertical glass chimney.



- A mixture of oxygen and nitrogen is flowed upwards through the chimney.
- The top edge of the specimen is ignited.
- The oxygen concentration in the gas mixture is adjusted until the flame is just extinguished.
- Calculation: The LOI is expressed as a percentage of oxygen in the gas mixture. A higher LOI value indicates better flame retardancy. Materials with an LOI above 21% (the approximate concentration of oxygen in air) are considered self-extinguishing in air.

Cone Calorimetry

This test measures the heat release rate and other combustion properties of materials when exposed to a controlled radiant heat source.

- Specimen Preparation: A flat specimen of the material is mounted horizontally.
- Test Procedure:
 - The specimen is exposed to a specific level of radiant heat from a conical heater.
 - An ignition source is used to ignite the gases produced by the decomposing material.
 - During combustion, the oxygen concentration in the exhaust gas stream is continuously measured to determine the heat release rate.
- Key Parameters Measured:
 - Time to Ignition (TTI): The time it takes for the specimen to ignite.
 - Heat Release Rate (HRR): The rate at which heat is produced during combustion, a key indicator of fire hazard.
 - Peak Heat Release Rate (pHRR): The maximum heat release rate during the test.
 - Total Heat Released (THR): The total amount of heat produced.
 - Smoke Production: The amount of smoke generated during combustion.



Visualizing Fire Safety Evaluation

The following diagrams illustrate the logical flow of fire safety evaluation and a typical experimental workflow for assessing flame retardants.





Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



References

- 1. CAS 38051-10-4: 2,2-bis(chloromethyl)trimethylene bis(bis(... [cymitquimica.com]
- 2. swri.org [swri.org]
- 3. Antiblaze V6 | CAS 38051-10-4 | LGC Standards [lgcstandards.com]
- 4. 38051-10-4 CAS MSDS (2,2-bis(chloromethyl)trimethylene bis(bis(2chloroethyl)phosphate)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 5. xometry.pro [xometry.pro]
- To cite this document: BenchChem. [Performance of Antiblaze 100 Against Industry Fire Safety Standards: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7774406#validation-of-antiblaze-100-performance-against-industry-fire-safety-standards]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com